

Unraveling the Identity of "2-Diethoxymethyl adenosine": A Technical Inquiry

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Compound of Interest

Compound Name: 2-Diethoxymethyl adenosine

Cat. No.: B15587055

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Initial investigations into the chemical compound "2-Diethoxymethyl adenosine" have revealed significant discrepancies and a lack of consistent data across chemical databases and supplier information. This technical guide aims to clarify the available information, address the ambiguities surrounding its chemical identity, and provide data on closely related, well-characterized adenosine analogs that may be of interest to researchers, scientists, and drug development professionals.

A thorough search for "2-Diethoxymethyl adenosine" did not yield a specific, verifiable CAS number or a consistent molecular weight. While a commercial supplier lists a product with this name, the provided molecular formula (C23H31N5O10) and molecular weight (537.52 g/mol) are inconsistent with the predicted structure of adenosine bearing a diethoxymethyl group at the 2-position. The predicted molecular formula for such a compound would be C15H23N5O6, with a molecular weight of approximately 369.37 g/mol. This discrepancy suggests that the commercially available product may be a more complex, protected derivative or that the name is being used non-standardly.

Given the ambiguity surrounding "**2-Diethoxymethyl adenosine**," this guide will focus on providing a detailed overview of a closely related and well-documented compound: 2-Methoxyadenosine. This analog shares the feature of a substitution at the 2-position of the adenosine core and is well-characterized in scientific literature and chemical databases.

Core Data for 2-Methoxyadenosine



For clarity and ease of comparison, the fundamental properties of 2-Methoxyadenosine are summarized in the table below.

Property	Value	Source
CAS Number	24723-77-1	NIST, PubChem[1][2]
Molecular Formula	C11H15N5O5	NIST, PubChem[1][2]
Molecular Weight	297.2673 g/mol	NIST, PubChem[1][2]
IUPAC Name	2-(6-amino-2-methoxypurin-9-yl)-5-(hydroxymethyl)oxolane- 3,4-diol	PubChem[2]
Synonyms	2-Methoxyadenosine	NIST[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and study of 2-substituted adenosine derivatives are available in the scientific literature. While a specific protocol for "2-Diethoxymethyl adenosine" is not available due to its ambiguous identity, the general methodologies for creating 2-alkoxy-adenosine analogs can be adapted from established procedures.

A common synthetic route involves the nucleophilic substitution of a leaving group at the 2-position of a protected adenosine precursor. For instance, the synthesis of 2-alkoxyadenosine derivatives can be achieved by reacting a 2-chloroadenosine derivative with the desired alkoxide.

General Workflow for Synthesis of 2-Alkoxyadenosine Derivatives:





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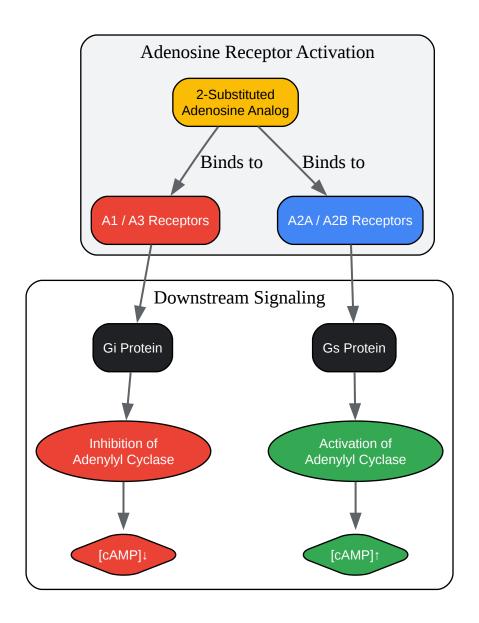
A generalized workflow for the synthesis of 2-alkoxyadenosine analogs.

Signaling Pathways

Adenosine derivatives exert their biological effects primarily through interaction with four subtypes of adenosine receptors: A1, A2A, A2B, and A3. These are G-protein coupled receptors (GPCRs) that, upon activation, trigger intracellular signaling cascades. The nature of the substituent at the 2-position of the adenosine molecule can significantly influence the affinity and efficacy of the compound at these receptor subtypes.

Simplified Adenosine Receptor Signaling:





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General signaling pathways for adenosine receptors.

In conclusion, while a definitive technical guide for "2-Diethoxymethyl adenosine" cannot be provided at this time due to a lack of verifiable chemical data, this document serves to highlight the current inconsistencies and provides a comprehensive overview of the closely related and well-characterized analog, 2-Methoxyadenosine. Researchers interested in 2-substituted adenosine derivatives are encouraged to consult the extensive body of scientific literature on the synthesis and biological evaluation of these compounds.



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References

- 1. researchgate.net [researchgate.net]
- 2. Adenosine: Synthetic Methods of Its Derivatives and Antitumor Activity PMC [pmc.ncbi.nlm.nih.gov]
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